

# A Comprehensive Technical Guide to the Synthesis and Characterization of Nitrosonium Hexafluoroantimonate

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## Compound of Interest

Compound Name: *Nitrosonium hexafluoroantimonate*

Cat. No.: *B093022*

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This in-depth technical guide provides a detailed overview of the synthesis and characterization of **Nitrosonium hexafluoroantimonate** ( $\text{NO}\text{SbF}_6$ ), a powerful oxidizing agent with significant applications in synthetic chemistry. This document outlines a robust synthesis protocol, summarizes key physical and spectroscopic properties, and presents visual workflows for its preparation and analysis.

## Introduction

**Nitrosonium hexafluoroantimonate** is an inorganic compound composed of a nitrosonium cation ( $[\text{NO}]^+$ ) and a hexafluoroantimonate anion ( $[\text{SbF}_6]^-$ ). It is a colorless crystalline solid that is highly reactive and sensitive to moisture. Its utility stems from the strong oxidizing nature of the nitrosonium cation, making it a valuable reagent in a variety of chemical transformations, including nitrosylation, diazotization, and oxidation reactions.

## Physicochemical Properties

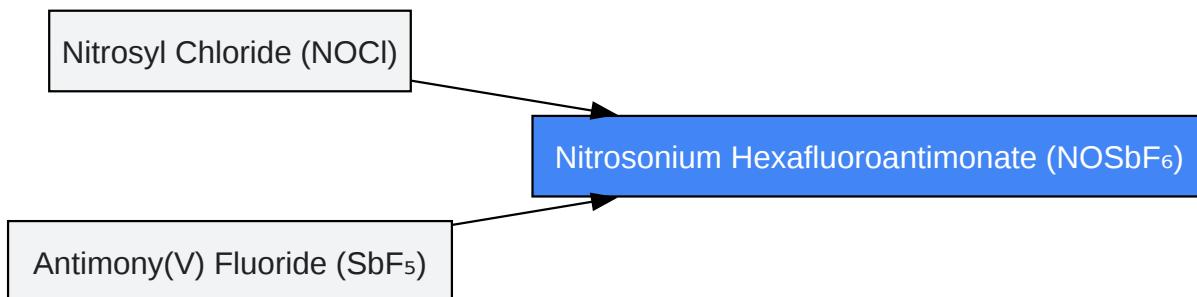
A summary of the key physicochemical properties of **Nitrosonium hexafluoroantimonate** is presented in the table below.

Property	Value
Chemical Formula	$\text{F}_6\text{NOSb}$
Molecular Weight	265.76 g/mol <a href="#">[1]</a>
Appearance	White crystalline powder
CAS Number	16941-06-3 <a href="#">[2]</a> <a href="#">[3]</a>
Sensitivity	Hygroscopic

## Synthesis of Nitrosonium Hexafluoroantimonate

A well-established method for the preparation of **Nitrosonium hexafluoroantimonate** involves the reaction of nitrosyl chloride (NOCl) with antimony(V) fluoride (SbF<sub>5</sub>). This reaction proceeds cleanly to afford the desired product.

## Synthesis Signaling Pathway



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Caption: Synthesis of **Nitrosonium hexafluoroantimonate**.

## Experimental Protocol

Materials:

- Nitrosyl chloride (NOCl)
- Antimony(V) fluoride (SbF<sub>5</sub>)

- Anhydrous sulfur dioxide (SO<sub>2</sub>) (as solvent)
- Schlenk line and glassware
- Inert atmosphere (e.g., argon or nitrogen)

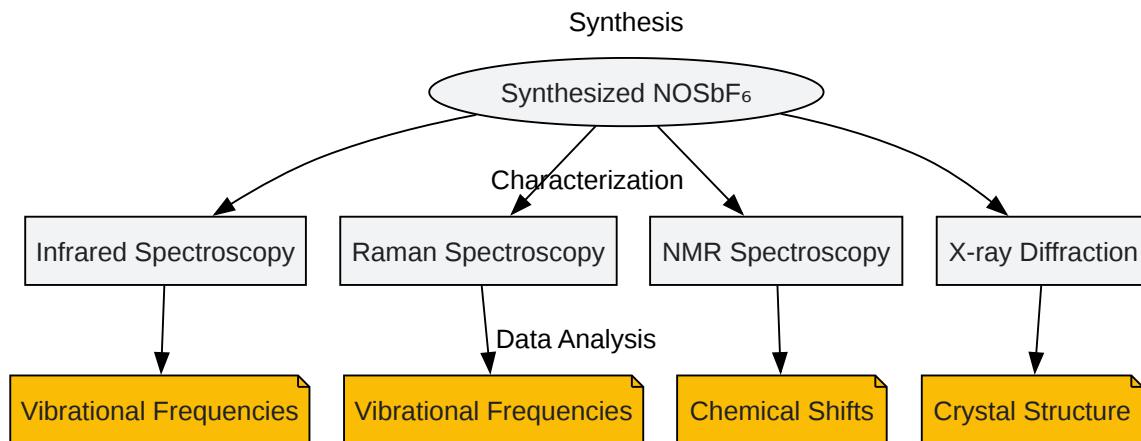
**Procedure:**

- Reaction Setup: All glassware should be rigorously dried and assembled under an inert atmosphere using a Schlenk line. A reaction flask equipped with a magnetic stir bar and a gas inlet is charged with freshly distilled antimony(V) fluoride.
- Solvent Addition: Anhydrous sulfur dioxide is condensed into the reaction flask at low temperature (typically -78 °C, using a dry ice/acetone bath) to dissolve the antimony(V) fluoride.
- Reagent Addition: A stoichiometric amount of nitrosyl chloride is then slowly condensed into the stirred solution.
- Reaction: The reaction mixture is allowed to warm slowly to a specified temperature (e.g., -20 °C) and stirred for a designated period to ensure complete reaction. The formation of a precipitate indicates the production of **Nitrosonium hexafluoroantimonate**.
- Isolation and Purification: The volatile solvent (SO<sub>2</sub>) is removed under vacuum at low temperature. The resulting solid product is washed with a suitable anhydrous solvent in which the product is sparingly soluble (to remove any unreacted starting materials) and then dried under high vacuum.

## Characterization of Nitrosonium Hexafluoroantimonate

The identity and purity of the synthesized **Nitrosonium hexafluoroantimonate** can be confirmed through various analytical techniques, including vibrational spectroscopy, nuclear magnetic resonance, and X-ray crystallography.

## Experimental Workflow for Characterization



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## References

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